

An In-depth Technical Guide to the Physicochemical Properties and Stability of Vancomycin

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Compound of Interest

Compound Name: Oganomycin GB

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties and stability of Vancomycin, a critical glycopeptide antibiotic. The information is curated to support research, development, and clinical application of this essential therapeutic agent. It is important to note that searches for "**Oganomycin GB**" did not yield relevant results; this document focuses on Vancomycin, a compound with extensive documentation matching the requested parameters.

Physicochemical Properties

Vancomycin is a complex glycopeptide antibiotic derived from *Streptomyces orientalis*.^{[1][2]} Its intricate structure dictates its physical and chemical characteristics, which are fundamental to its formulation and therapeutic action.

Table 1: Key Physicochemical Properties of Vancomycin

Property	Value	Source
Molecular Formula	C ₆₆ H ₇₅ Cl ₂ N ₉ O ₂₄	[1]
Molecular Weight	1449.2 g/mol	[1]
Appearance	Tan to brown solid/powder	[1]
Solubility	Water: >100 mg/mL Methanol: Moderately soluble Higher alcohols, acetone, ether: Insoluble	[1]
pKa Values	~2.9, 7.2, 8.6, 9.6, 10.5, 11.7	[3]
LogP	-3.1	[1]
UV Max Absorption (in water)	282 nm	[1]

Stability Profile

The stability of Vancomycin is a critical factor in its preparation, storage, and administration. Degradation can lead to loss of potency and the formation of potentially undesirable byproducts.

2.1. pH and Temperature Stability

Vancomycin's stability is highly pH-dependent. Titration above pH 11 and below pH 1 is irreversible and results in the loss of antibiotic potency.[3] The optimal pH for stability is generally between 4 and 5.

Temperature also plays a significant role. While refrigeration at 2-8°C is standard for reconstituted solutions, studies have shown varying stability depending on concentration and storage conditions. For instance, solutions at 5 and 10 mg/mL in PVC bags were stable for 58 days at +4°C.[4] At a higher concentration of 83 mg/mL in 5% dextrose, vancomycin was stable for 72 hours at +37°C.[4]

Table 2: Stability of Vancomycin Solutions under Various Conditions

Concentration	Diluent	Storage Container	Temperature	Duration of Stability	Source
5 mg/mL	Not specified	PVC bag	+4°C (light protected)	7 days	[4]
5 mg/mL	Not specified	PVC bag	+22°C (no light protection)	48 hours	[4]
5 and 10 mg/mL	Not specified	PVC bag	+4°C (no light protection specified)	58 days	[4]
83 mg/mL	5% Dextrose	Not specified	+37°C	72 hours	[4]
80 mg/mL	Saline	Syringe	Not specified (during 24h infusion)	Visible particles after 22 hours	[4]

2.2. Degradation Pathways

Under stress conditions such as heat, acidic, and basic environments, Vancomycin can degrade. Studies have identified several degradation products.[4][5] For example, under heat, two degradation peaks have been observed, while acidic and basic conditions each produce a distinct degradation peak.[4] Research has also explored the degradation of vancomycin in aquatic environments, identifying four primary degradation products.[6]

Experimental Protocols

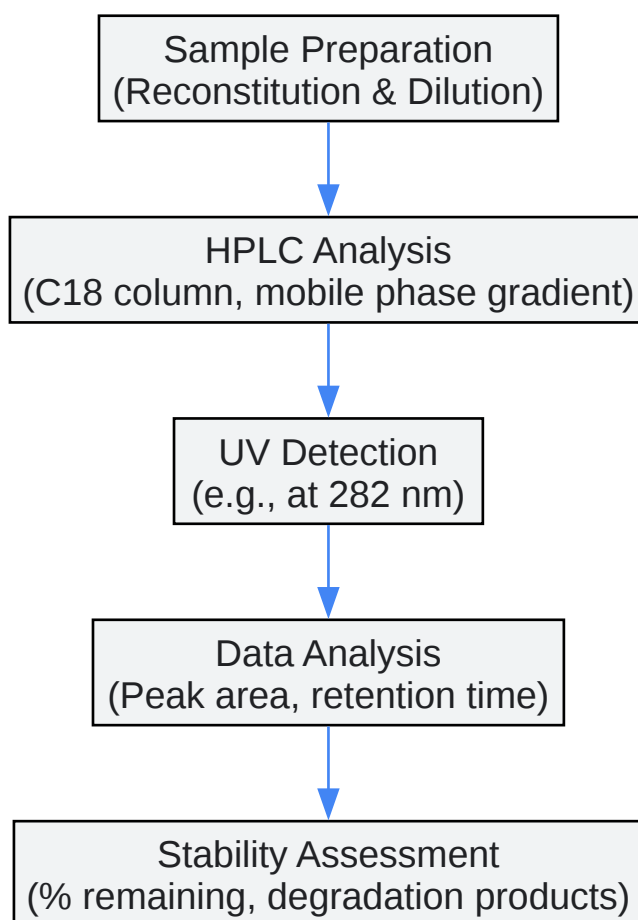
3.1. Determination of Physicochemical Properties

A common method for determining the dissociation constants (pKa values) of Vancomycin is through electrometric and spectrophotometric titrations.[3] The molecular weight and structure are typically confirmed using techniques like mass spectrometry.[1]

3.2. Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

A validated HPLC method is crucial for assessing the chemical stability of Vancomycin and detecting degradation products.

- Workflow for HPLC Stability Testing:



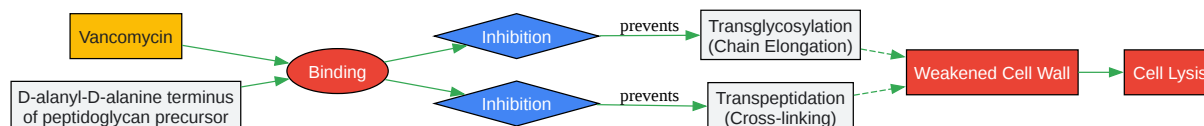
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Caption: High-level workflow for HPLC-based stability testing of Vancomycin.

Signaling Pathways and Mechanism of Action

Vancomycin exerts its antibacterial effect by inhibiting a specific step in the synthesis of the peptidoglycan layer of the bacterial cell wall in Gram-positive bacteria.^[1]

- Mechanism of Action:



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties and Stability of Vancomycin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252931#oganomycin-gb-physicochemical-properties-and-stability]

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